LC-MS/MS method for 3-Hydroxy Mepivacaine quantification in plasma

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Compound of Interest

Compound Name:	*3-Hydroxy Mepivacaine*
CAS No.:	*37055-90-6*
Cat. No.:	*B584754*

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An Application Note and Protocol for the Sensitive Quantification of **3-Hydroxy Mepivacaine** in Human Plasma via LC-MS/MS

Introduction

Mepivacaine is a widely utilized local anesthetic of the amide class, valued for its rapid onset and intermediate duration of action in dental and surgical procedures.[1] Following administration, mepivacaine is extensively metabolized in the liver, primarily through hydroxylation and N-demethylation.[2][3] One of its principal metabolites is **3-Hydroxy Mepivacaine**. The quantitative analysis of this metabolite in plasma is crucial for comprehensive pharmacokinetic (PK) and toxicokinetic (TK) studies, providing essential insights into the drug's absorption, distribution, metabolism, and excretion (ADME) profile.

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has become the definitive technique for bioanalysis due to its unparalleled sensitivity, specificity, and speed.[4][5] This application note provides a detailed, field-proven protocol for the robust quantification of **3-Hydroxy Mepivacaine** in human plasma. The methodology is designed to meet the

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rigorous standards required in drug development and clinical research settings, adhering to the principles outlined by regulatory bodies such as the FDA and EMA.[6][7][8]

Principle of the Method

The core of this bioanalytical method is the efficient isolation of **3-Hydroxy Mepivacaine** and a suitable internal standard (IS) from the complex biological matrix of human plasma, followed by highly selective detection. The workflow begins with a straightforward protein precipitation (PPT) step, which rapidly removes the majority of interfering macromolecules.[9][10] The resulting supernatant, containing the analyte and IS, is then injected into a high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UPLC) system.

Chromatographic separation is achieved on a reverse-phase C18 column, which resolves the analyte from endogenous plasma components. The eluent is directed into a triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source. The mass spectrometer operates in Multiple Reaction Monitoring (MRM) mode, a highly specific detection technique where a predefined precursor ion is isolated and fragmented to produce a specific product ion. This precursor-to-product ion transition is unique to the target molecule, ensuring accurate quantification even at very low concentrations.

Materials and Instrumentation

Reagents and Chemicals

- Reference Standards: **3-Hydroxy Mepivacaine**[11], Ropivacaine-d7 (Internal Standard).
- Biological Matrix: Drug-free human plasma (K2-EDTA).
- Solvents (LC-MS Grade): Acetonitrile, Methanol, Water.
- Additives (High Purity): Formic Acid (≥98%), Ammonium Acetate (≥98%).

Instrumentation

- LC System: A UPLC system such as a Waters ACQUITY UPLC or equivalent, capable of delivering accurate gradients at high pressures.

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- Mass Spectrometer: A triple quadrupole mass spectrometer such as a Sciex API 5500 or equivalent, equipped with a Turbo V™ ESI source.
- Analytical Column: A reverse-phase C18 column (e.g., ACQUITY UPLC BEH C18, 2.1 x 50 mm, 1.7 µm).[12]
- Laboratory Equipment: Analytical balance, calibrated pipettes, refrigerated centrifuge, vortex mixer, 96-well collection plates.

Analytical Conditions

The following tables summarize the optimized parameters for the LC-MS/MS system. These settings provide a robust starting point for method implementation.

Table 1: Liquid Chromatography Parameters

Parameter	Condition
Column	ACQUITY UPLC BEH C18, 2.1 x 50 mm, 1.7 µm
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.4 mL/min
Gradient Program	0-0.5 min (5% B), 0.5-2.5 min (5-95% B), 2.5-3.0 min (95% B), 3.0-3.1 min (95-5% B), 3.1-4.0 min (5% B)
Injection Volume	5 µL
Column Temperature	40°C
Autosampler Temp.	10°C
Run Time	4.0 minutes

Causality: A gradient elution is employed to ensure that early-eluting polar interferences are washed away before the analyte of interest elutes, providing a cleaner baseline. The fast gradient ramp then ensures a sharp peak shape and a short run time, which is critical for high-

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throughput analysis. A C18 column is chosen for its excellent retention and separation of moderately polar compounds like **3-Hydroxy Mepivacaine**.[13]

Table 2: Mass Spectrometer Parameters

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	3-Hydroxy Mepivacaine:m/z 263.2 → 98.1 Ropivacaine-d7 (IS):m/z 282.1 → 133.1[4]
IonSpray Voltage	5000 V
Source Temperature	550°C
Curtain Gas (CUR)	30 psi
Collision Gas (CAD)	8 psi
Ion Source Gas 1	50 psi
Ion Source Gas 2	50 psi
Declustering Potential (DP)	70 V
Collision Energy (CE)	25 V

Expertise & Causality: Positive ESI mode is selected because the amide and amine functionalities on **3-Hydroxy Mepivacaine** are readily protonated to form positive ions [M+H]+. The MRM transition for **3-Hydroxy Mepivacaine** (m/z 263.2 → 98.1) is proposed based on its molecular weight (262.35 g/mol)[14] and the known fragmentation pattern of the parent drug, Mepivacaine (m/z 247 → 98).[15][16] The m/z 98.1 fragment corresponds to a stable, charged piperidine ring structure, a common fragment for this class of compounds. Using a stable isotope-labeled internal standard like Ropivacaine-d7 is the gold standard; it co-elutes with the analyte and experiences similar ionization effects, providing the most accurate correction for matrix effects and variability.[4]

Experimental Protocols

Preparation of Stock and Working Solutions

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- Primary Stock Solutions (1 mg/mL): Accurately weigh ~1 mg of **3-Hydroxy Mepivacaine** and Ropivacaine-d7 (IS) reference standards. Dissolve each in methanol to a final concentration of 1 mg/mL. Store at -20°C.

- Working Standard Solutions: Serially dilute the **3-Hydroxy Mepivacaine** stock solution with 50:50 Methanol:Water to prepare working solutions for spiking calibration curve (CC) standards.

- Internal Standard (IS) Working Solution (100 ng/mL): Dilute the Ropivacaine-d7 stock solution with acetonitrile to a final concentration of 100 ng/mL. This solution will also serve as the protein precipitation solvent.

Preparation of Calibration Curve and Quality Control Samples

- Calibration Curve (CC): Prepare a set of 8 non-zero calibration standards by spiking 5 µL of the appropriate working standard solution into 95 µL of blank human plasma. This results in a final concentration range of, for example, 0.5 to 500 ng/mL.

- Quality Control (QC) Samples: Prepare QC samples in bulk at four levels: Lower Limit of Quantification (LLOQ), Low QC, Medium QC, and High QC. These are prepared by spiking blank plasma with the analyte to achieve concentrations within the calibration range.

Protocol: Sample Preparation via Protein Precipitation (PPT)

This method is chosen for its speed, simplicity, and suitability for high-throughput environments. [10]

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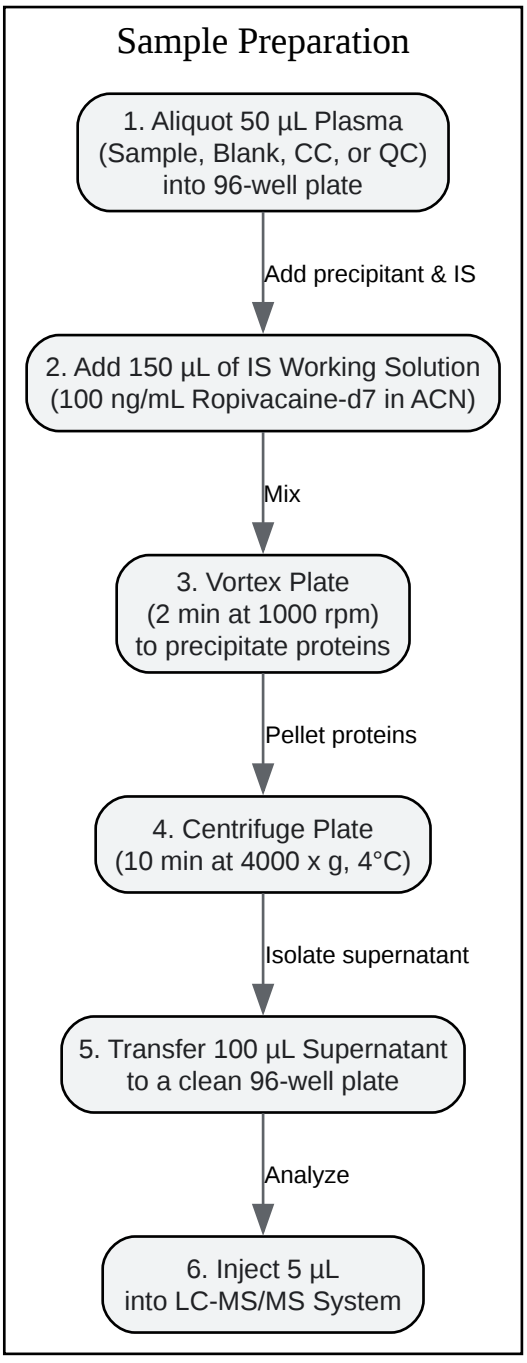

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Caption: Protein Precipitation Workflow for Plasma Samples.

Step-by-Step Methodology:

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- Aliquot: Using calibrated pipettes, transfer 50 µL of plasma (from unknown samples, CC standards, or QC samples) into the wells of a 96-well plate.
- Precipitate & Add IS: Add 150 µL of the IS working solution (100 ng/mL Ropivacaine-d7 in acetonitrile) to each well. The 3:1 ratio of organic solvent to plasma is highly effective for protein removal.[9]
- Mix: Seal the plate and vortex thoroughly for 2 minutes to ensure complete protein precipitation.
- Centrifuge: Centrifuge the plate at 4000 x g for 10 minutes at 4°C. This will form a tight pellet of precipitated protein at the bottom of the wells.
- Transfer: Carefully aspirate 100 µL of the clear supernatant and transfer it to a new 96-well collection plate, avoiding disturbance of the protein pellet.
- Analyze: Seal the collection plate and place it in the autosampler for injection into the LC-MS/MS system.

Method Validation Framework

To ensure the reliability and trustworthiness of the data, the method must be fully validated according to regulatory guidelines.[6][7] This self-validating system confirms that the protocol is fit for its intended purpose.

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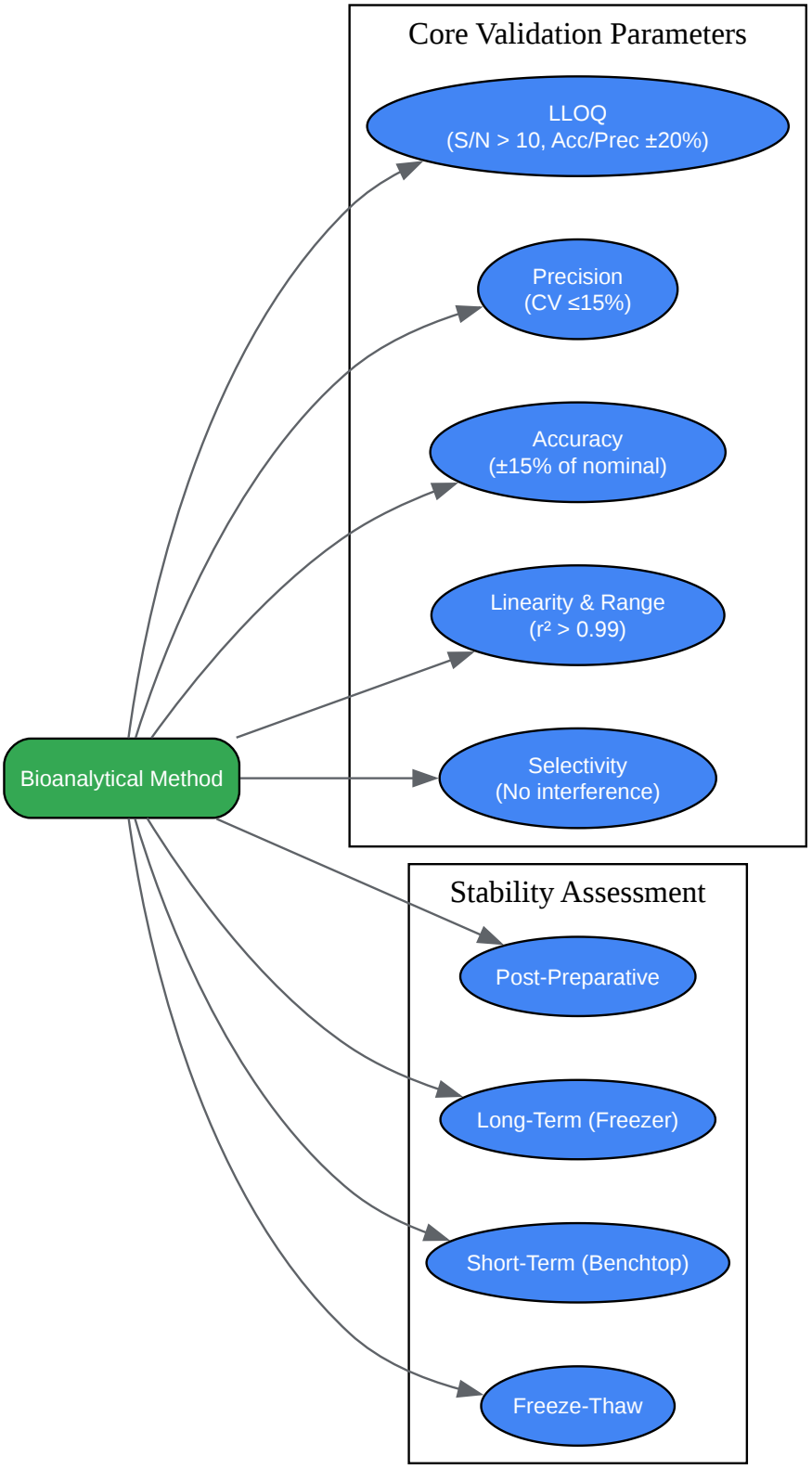

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Caption: Key Parameters for Bioanalytical Method Validation.

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- Selectivity: Assessed by analyzing blank plasma from at least six different sources to ensure no endogenous components interfere with the detection of the analyte or IS.
- Calibration Curve: The linearity of the method is evaluated over the defined concentration range. The correlation coefficient (r^2) should be >0.99.
- Accuracy and Precision: Determined by analyzing QC samples at four levels (LLOQ, L, M, H) in replicate (n=5) on at least three separate days.[17] The mean accuracy should be within ±15% of the nominal value (±20% at the LLOQ), and the coefficient of variation (CV) for precision should not exceed 15% (20% at the LLOQ).[4][17]
- Matrix Effect and Recovery: Evaluated to ensure that ionization is not suppressed or enhanced by the biological matrix and to quantify the efficiency of the extraction process.
- Stability: The stability of **3-Hydroxy Mepivacaine** in plasma is confirmed under various conditions that mimic sample handling and storage: freeze-thaw cycles, short-term benchtop storage, long-term freezer storage, and post-preparative stability in the autosampler.

Conclusion

This application note details a robust and sensitive LC-MS/MS method for the quantification of **3-Hydroxy Mepivacaine** in human plasma. The protocol, centered around a simple and efficient protein precipitation procedure, is designed for high-throughput analysis in a regulated bioanalytical laboratory. By adhering to the outlined chromatographic and mass spectrometric conditions and performing a thorough validation, researchers and drug development professionals can confidently generate high-quality data for critical pharmacokinetic and toxicokinetic assessments.

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